

Clothiapine-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Clothiapine-d8

Cat. No.: B15559098

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This guide provides an in-depth overview of **Clothiapine-d8**, a deuterated analog of the atypical antipsychotic clothiapine. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its suppliers, availability, and its application in experimental settings.

Introduction to Clothiapine

Clothiapine is an atypical antipsychotic of the dibenzothiazepine class, known for its efficacy in managing acute and chronic psychosis, as well as treatment-resistant schizophrenia.^[1] Its therapeutic effects are attributed to its complex pharmacology, primarily acting as an antagonist at dopamine and serotonin receptors.^[2] The deuterated form, **Clothiapine-d8**, serves as a crucial analytical tool, particularly as an internal standard for mass spectrometry-based quantification of clothiapine in biological matrices.

Supplier and Availability of Clothiapine-d8

The availability of high-purity **Clothiapine-d8** is essential for accurate and reproducible research. The following table summarizes the known supplier information for this compound. Please note that pricing and real-time availability are often subject to change and may require account registration with the supplier.

Supplier	Product Name	Catalog Number	CAS Number	Notes
LGC Standards	Clothiapine-d8	TRC-C588552	Not explicitly provided for d8, 2058-52-8 for parent	Requires login for price and availability. [3]

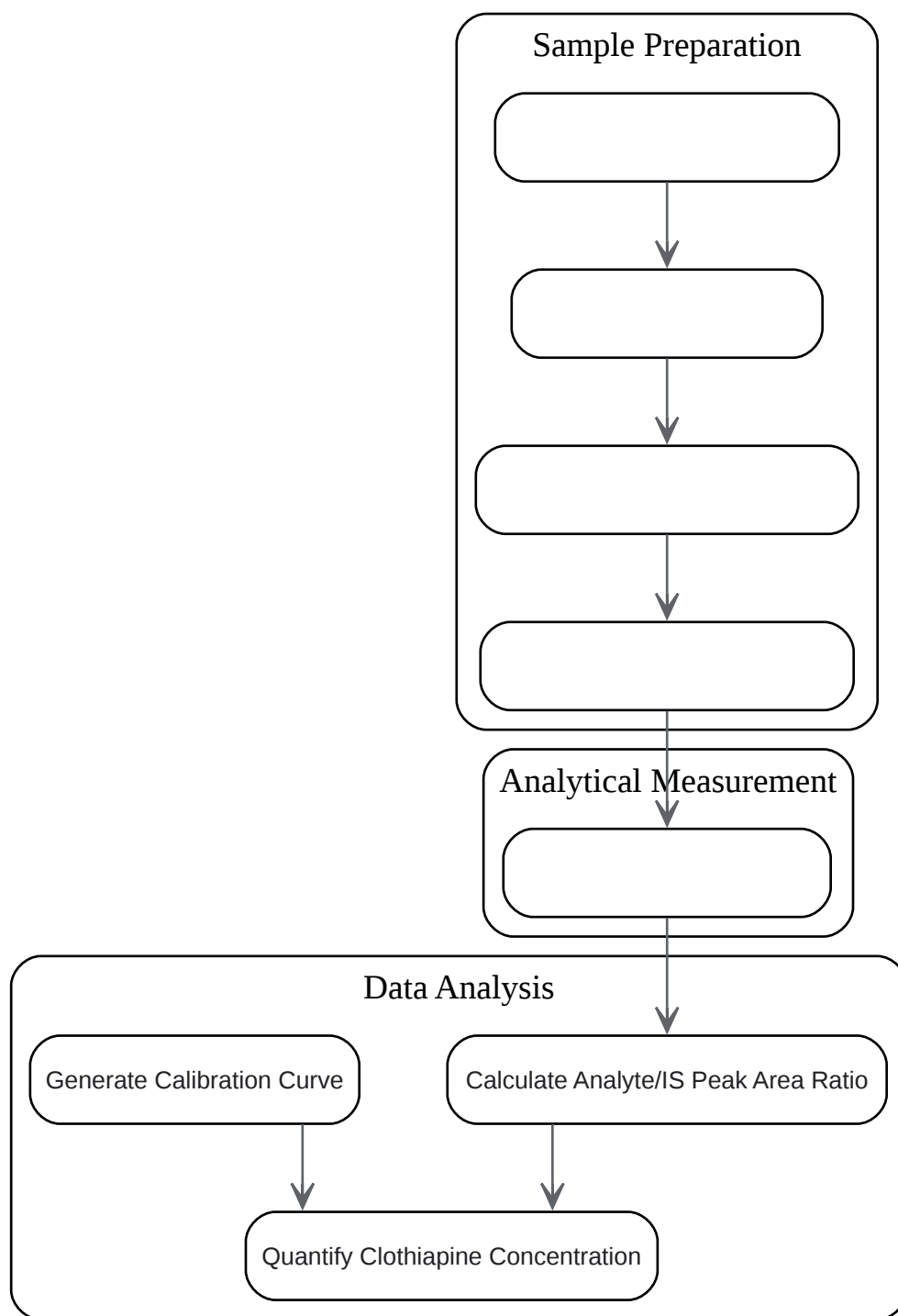
Note: The CAS number 2058-52-8 refers to the non-deuterated form of Clothiapine.

Experimental Applications and Protocols

The primary application of **Clothiapine-d8** is as an internal standard in quantitative analytical methods, such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), for the determination of clothiapine levels in biological samples like blood, plasma, or urine.

General Experimental Workflow for Quantification of Clothiapine using Clothiapine-d8

The following diagram outlines a typical workflow for the quantification of clothiapine in a biological matrix using **Clothiapine-d8** as an internal standard.



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Figure 1: A generalized workflow for the quantification of Clothiapine using **Clothiapine-d8** as an internal standard.

Detailed Experimental Protocol: Quantification by GC-MS

The following protocol is a representative example based on established methods for the analysis of clothiapine in biological fluids.^[1]

1. Sample Preparation:

- To 1 mL of the biological sample (e.g., blood or urine), add a known concentration of **Clothiapine-d8** solution as an internal standard.
- Perform a liquid-liquid extraction (LLE) at a basic pH (e.g., 8.5) using an appropriate organic solvent mixture (e.g., n-hexane/dichloromethane).
- Vortex and centrifuge the sample to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable solvent for GC-MS analysis.

2. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
- Injection Volume: 1-2 μ L
- Injector Temperature: 250-280 °C
- Oven Temperature Program: Start at a suitable temperature (e.g., 150 °C), ramp up to a final temperature (e.g., 300 °C) to ensure separation.
- Carrier Gas: Helium
- Mass Spectrometer (MS) Conditions:
- Ionization Mode: Electron Ionization (EI)
- Acquisition Mode: Selected Ion Monitoring (SIM) to monitor characteristic ions of both clothiapine and **Clothiapine-d8**.

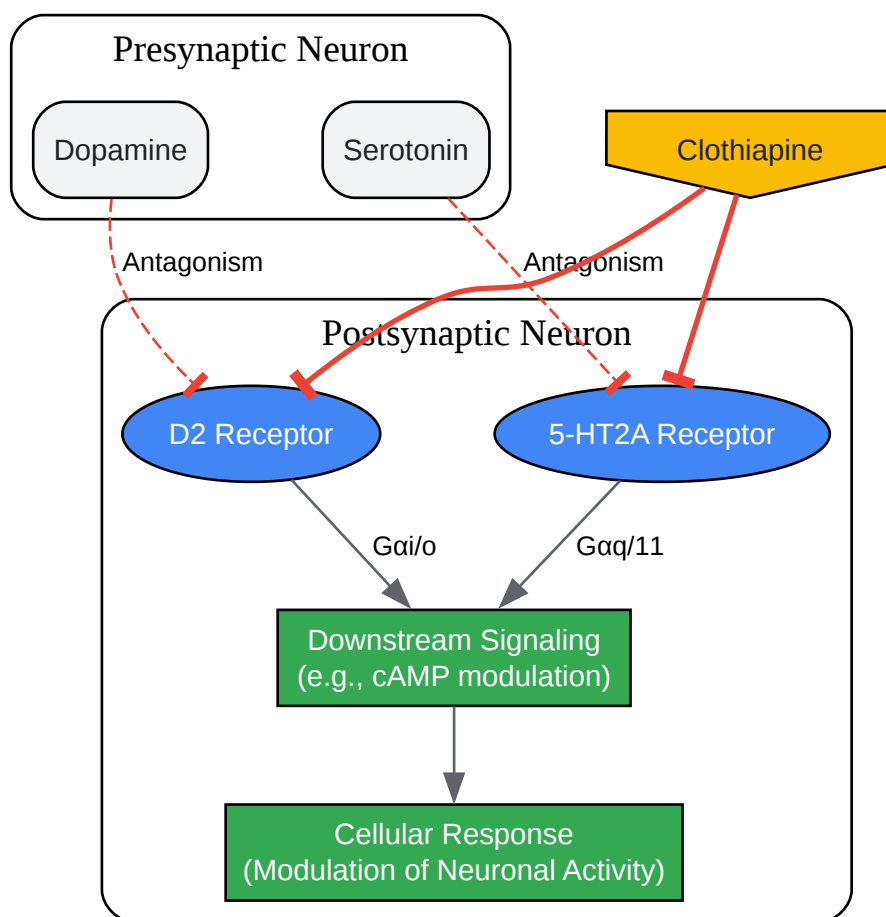
3. Data Analysis:

- A calibration curve is constructed by plotting the ratio of the peak area of the clothiapine calibrators to the peak area of the **Clothiapine-d8** internal standard against the known concentrations of the calibrators.
- The concentration of clothiapine in the unknown samples is then determined from this calibration curve.

Mechanism of Action and Signaling Pathways

Clothiapine's antipsychotic effects are mediated through its interaction with multiple neurotransmitter systems.[2] It acts as an antagonist at dopamine D2 receptors and serotonin 5-HT2A receptors.[2] This dual antagonism is a hallmark of atypical antipsychotics and is believed to contribute to their efficacy against both positive and negative symptoms of schizophrenia.[2] Additionally, clothiapine exhibits antagonistic activity at histamine H1, adrenergic, and muscarinic receptors, which may contribute to both its therapeutic effects and side-effect profile.[2]

The following diagram illustrates the primary signaling pathway antagonized by Clothiapine.



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Figure 2: Simplified signaling pathway showing Clothiapine's antagonistic action on Dopamine D2 and Serotonin 5-HT2A receptors.

This technical guide provides a foundational understanding of **Clothiapine-d8** for research applications. For specific experimental designs and safety protocols, researchers should consult relevant literature and institutional guidelines.

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References

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- 2. Clothiapine-d8 | CAS | LGC Standards [lgcstandards.com]
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